

# Allotropic Transformations of Strontium Hydride: A Technical Guide

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## Compound of Interest

Compound Name: Strontium hydride (SrH<sub>2</sub>)

Cat. No.: B080679

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## Abstract

Strontium hydride (SrH<sub>2</sub>), a saline hydride, exhibits a rich polymorphism, undergoing structural transformations under the influence of both temperature and pressure. Understanding these allotropic forms is crucial for applications ranging from hydrogen storage to high-pressure material science. This technical guide provides a comprehensive overview of the known allotropic transformations of strontium hydride. It consolidates crystallographic data, details the experimental protocols for synthesis and characterization, and presents logical workflows for analysis. The information is intended to serve as a foundational resource for researchers in materials science and related fields.

## Introduction to Strontium Hydride Allotropy

Strontium hydride (SrH<sub>2</sub>) is a salt-like hydride that, under ambient conditions, exists as a stable orthorhombic crystalline solid.<sup>[1]</sup> Like other alkaline earth hydrides, its structure and properties can be significantly altered by external stimuli. The primary allotropic transformations observed in SrH<sub>2</sub> are driven by high temperatures and high pressures, leading to changes in its crystal lattice, density, and electronic properties. These transformations are fundamental to understanding the material's phase diagram and predicting its behavior in various technological applications.

## Allotropic Phases and Transformation Data

Strontium hydride is known to exist in at least three distinct allotropic forms, with a fourth predicted theoretically at very high pressures. The transformations between these phases are characterized by specific temperature and pressure thresholds.

## Data Presentation

The quantitative data for the known and predicted allotropes of strontium hydride are summarized in the tables below for clear comparison.

Table 1: Crystallographic Data of Strontium Hydride Allotropes

Allotrope Name	Phase	Crystal System	Space Group	Lattice Parameters (Å)	Unit Cell Volume (Å <sup>3</sup> )	Conditions
$\alpha$ -SrH <sub>2</sub>	Ambient Pressure	Orthorhombic	Pnma (No. 62)	a = 6.364, b = 3.875, c = 7.343	181.08	Ambient T, P
$\beta$ -SrH <sub>2</sub>	High Temperature	Not Determined	Not Determined	Not Determined	Not Determined	> 855 °C
$\gamma$ -SrH <sub>2</sub>	High Pressure	Hexagonal	P6 <sub>3</sub> /mmc (No. 194)	a = 4.12, c = 5.68	83.51	> 8.2 GPa, Room T
$\delta$ -SrH <sub>2</sub>	High Pressure (Predicted)	Hexagonal	AlB <sub>2</sub> -type	Not Determined	Not Determined	> 115 GPa (Theoretical)

Note: The crystal structure and lattice parameters for the high-temperature  $\beta$ -SrH<sub>2</sub> phase are not well-documented in the available literature.

Table 2: Allotropic Transformation Conditions

Transformation	Transition Temperature (°C)	Transition Pressure (GPa)	Notes
$\alpha\text{-SrH}_2 \leftrightarrow \beta\text{-SrH}_2$	855	-	Temperature-induced reversible transformation.
$\alpha\text{-SrH}_2 \rightarrow \gamma\text{-SrH}_2$	Room Temperature	~8.2 - 8.4	Pressure-induced reversible transformation.
$\gamma\text{-SrH}_2 \rightarrow \delta\text{-SrH}_2$	Room Temperature	> 115	Theoretically predicted transformation.

## Experimental Protocols

Detailed methodologies are essential for the reproducible synthesis and characterization of strontium hydride allotropes. The following sections outline the key experimental procedures.

### Synthesis of Strontium Hydride ( $\alpha\text{-SrH}_2$ )

Strontium hydride is typically synthesized by the direct reaction of pure strontium metal with high-purity hydrogen gas at elevated temperatures.

- Apparatus: A Sieverts-type apparatus or a tube furnace equipped with a gas flow system and a reaction chamber made of a material inert to strontium (e.g., tantalum, molybdenum, or alumina).
- Reactants:
  - High-purity strontium metal (99.5% or higher).
  - High-purity hydrogen gas (99.999% or higher), further purified using a getter if necessary.
- Procedure:
  - Clean the strontium metal surface to remove any oxide layer. This is typically done inside an inert atmosphere glovebox by mechanical scraping.

- Place the cleaned strontium metal into the reaction chamber.
- Assemble the reaction chamber into the furnace setup and evacuate the system to a high vacuum ( $<10^{-5}$  Torr) to remove atmospheric contaminants.
- Heat the strontium metal under vacuum to an initial temperature of approximately 200-250 °C.
- Slowly introduce purified hydrogen gas into the reaction chamber.
- Raise the temperature to 300-400 °C while maintaining a hydrogen atmosphere. The reaction is exothermic.  $\text{Sr (s)} + \text{H}_2 \text{ (g)} \rightarrow \text{SrH}_2 \text{ (s)}$
- Maintain these conditions for several hours to ensure complete hydrogenation. The reaction progress can be monitored by the pressure drop in the hydrogen supply.
- After the reaction is complete, cool the sample slowly to room temperature under a hydrogen atmosphere.
- The resulting product is a grayish-white powder of  $\alpha\text{-SrH}_2$ . Handle and store the product under an inert atmosphere (e.g., argon) as it is sensitive to moisture and air.<sup>[2][3]</sup>

## Characterization of the High-Temperature Transformation ( $\alpha \leftrightarrow \beta$ )

The temperature-induced allotropic transformation is studied using thermal analysis techniques.

- Apparatus: Differential Thermal Analysis (DTA) or Differential Scanning Calorimetry (DSC) instrument capable of reaching temperatures above 900 °C, coupled with a thermogravimetric analyzer (TGA).
- Procedure:
  - Load a small quantity (5-10 mg) of the synthesized  $\alpha\text{-SrH}_2$  powder into a crucible made of an inert material (e.g., platinum or alumina) inside an inert atmosphere glovebox.

- Place the crucible into the DTA/DSC furnace.
- Purge the furnace with a high-purity inert gas (e.g., argon) to prevent oxidation.
- Heat the sample from room temperature to approximately 900-1000 °C at a controlled rate (e.g., 5-10 °C/min).
- Record the heat flow (DSC) or temperature difference (DTA) signal as a function of temperature. A thermal event (an endothermic peak upon heating) will be observed at the transition temperature.
- Cool the sample back to room temperature at the same controlled rate to observe the corresponding exothermic peak, confirming the reversibility of the transition.
- The allotropic transformation in strontium hydride has been identified at 855 °C through such thermal analysis.

## Characterization of High-Pressure Transformations ( $\alpha \rightarrow \gamma$ )

High-pressure allotropic transformations are investigated in situ using powder X-ray diffraction (XRD) with a diamond anvil cell (DAC).

- Apparatus:
  - A diamond anvil cell (DAC) with diamond culets of appropriate size (e.g., 300-500  $\mu\text{m}$ ).
  - A gasket made of a hard material (e.g., rhenium or stainless steel), pre-indented to create a sample chamber.
  - A high-brilliance X-ray source, typically a synchrotron beamline, providing monochromatic X-rays (e.g.,  $\lambda = 0.3\text{-}0.7 \text{ \AA}$ ).<sup>[4]</sup>
  - An area detector (e.g., CCD or image plate) for collecting diffraction patterns.
  - A ruby fluorescence spectroscopy system for pressure calibration.
- Procedure:

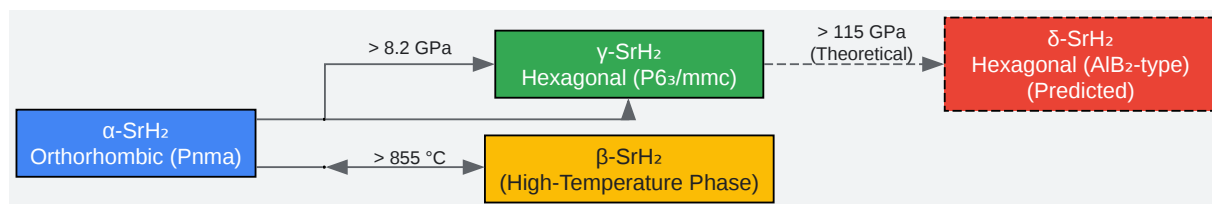
- DAC Loading: Inside a glovebox, place a small amount of finely ground  $\alpha$ -SrH<sub>2</sub> powder into the sample chamber drilled in the gasket. A few microscopic ruby spheres are added alongside the sample to serve as a pressure marker.[5]
- Pressure Medium: A pressure-transmitting medium (PTM) is added to the sample chamber to ensure hydrostatic or quasi-hydrostatic conditions. For hydrides, an inert PTM like helium, neon, or silicone oil is used.[6]
- Pressure Application: The DAC is sealed and pressure is applied incrementally by tightening the screws of the cell.
- In Situ Measurement: At each pressure step, the DAC is mounted on the diffractometer. a. The pressure is measured by focusing a laser on a ruby sphere and analyzing the wavelength shift of its fluorescence R1 line. b. An X-ray diffraction pattern of the sample is collected.
- Data Analysis: The collected 2D diffraction images are integrated into 1D intensity vs.  $2\theta$  patterns. These patterns are analyzed to identify the crystal structure. As pressure increases beyond ~8 GPa, new diffraction peaks corresponding to the hexagonal  $\gamma$ -SrH<sub>2</sub> (P6<sub>3</sub>/mmc) phase will appear, while the peaks of the orthorhombic  $\alpha$ -SrH<sub>2</sub> (Pnma) phase diminish. This allows for the precise determination of the transition pressure and the crystal structure of the new phase.[5][7]

## Visualization of Processes

Diagrams created using the DOT language provide clear visual representations of the phase relationships and experimental workflows.

## Allotropic Transformation Pathway

The following diagram illustrates the relationship between the different allotropes of strontium hydride as a function of temperature and pressure.

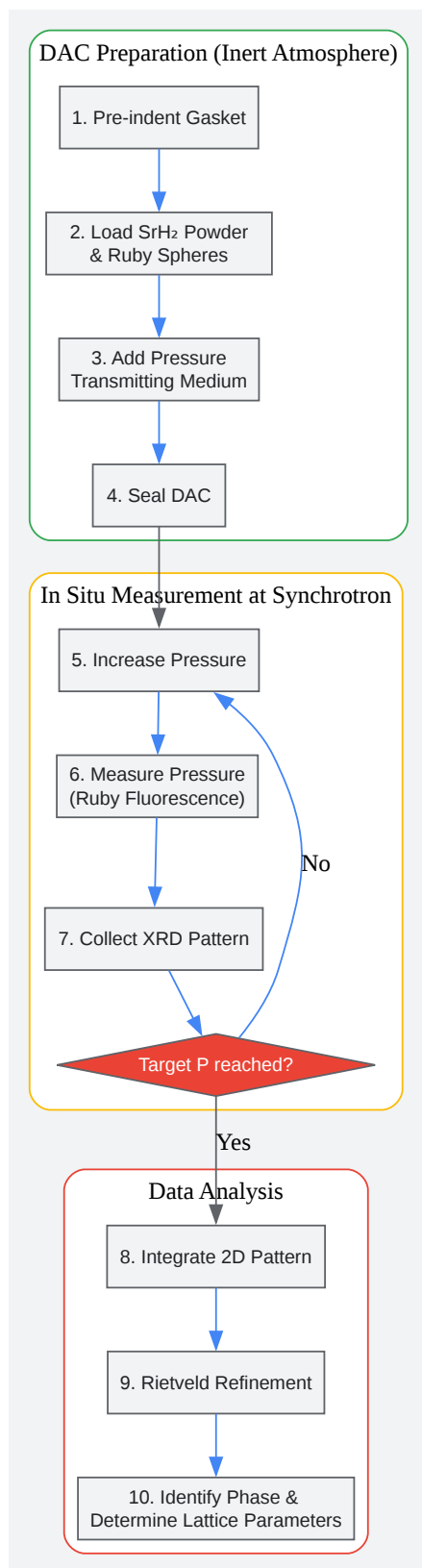


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*Phase transitions of Strontium Hydride.*

## Experimental Workflow for High-Pressure XRD Analysis

This diagram outlines the logical sequence of steps involved in the high-pressure characterization of strontium hydride using a diamond anvil cell.



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*Workflow for high-pressure XRD studies.*



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